

# Technical Guide: Physical Properties of 3,5-Dimethyl-3-heptene

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## Compound of Interest

Compound Name: 3,5-Dimethyl-3-heptene

Cat. No.: B165669

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3,5-Dimethyl-3-heptene**. The information is compiled from various chemical databases and literature sources to support research and development activities. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a workflow visualization for analytical procedures.

## Core Physical Properties

**3,5-Dimethyl-3-heptene** is a flammable, colorless liquid.<sup>[1]</sup> It is classified as an aspiration hazard.<sup>[2]</sup> The following table summarizes its key physical properties.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>18</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	126.24 g/mol	<a href="#">[5]</a>
Appearance	Colorless Liquid	<a href="#">[1]</a>
Boiling Point	139.4 ± 7.0 °C (Predicted)	<a href="#">[6]</a>
Melting Point	Not available	<a href="#">[1]</a>
Density	0.738 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[6]</a>
Specific Gravity	0.73	<a href="#">[1]</a>
Refractive Index	Not available	<a href="#">[1]</a>
Water Solubility	Low (logP: 3.38880)	
Purity	Min. 98.0% (by GC)	<a href="#">[1]</a>

## Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of key physical and chemical properties of **3,5-Dimethyl-3-heptene**.

### Purity Determination by Gas Chromatography (GC)

This protocol outlines the analysis of **3,5-Dimethyl-3-heptene** purity using a standard gas chromatograph with a flame ionization detector (FID).

Instrumentation:

- Gas chromatograph equipped with a split/splitless inlet and a flame ionization detector (FID).
- Capillary column suitable for volatile organic compounds (e.g., HP-5, DB-5, or equivalent).
- Data acquisition and processing software.

Procedure:

- Sample Preparation: Prepare a dilute solution of **3,5-Dimethyl-3-heptene** in a high-purity volatile solvent (e.g., hexane or pentane).
- Instrument Setup:
  - Set the injector temperature to 250 °C.
  - Set the detector temperature to 300 °C.
  - Set the oven temperature program: initial temperature of 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C, and hold for 5 minutes.
  - Use helium as the carrier gas with a constant flow rate of 1 mL/min.
- Injection: Inject 1 µL of the prepared sample into the GC.
- Data Analysis:
  - Identify the peak corresponding to **3,5-Dimethyl-3-heptene** based on its retention time, which can be compared to a known standard. The Kovats retention index for **3,5-Dimethyl-3-heptene** is reported as 833 and 836 on a standard non-polar column.<sup>[3][7]</sup>
  - Calculate the purity by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

## Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol describes the acquisition of <sup>1</sup>H and <sup>13</sup>C NMR spectra for the structural confirmation of **3,5-Dimethyl-3-heptene**.

Instrumentation:

- NMR spectrometer (e.g., 300 MHz or higher).
- 5 mm NMR tubes.

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of **3,5-Dimethyl-3-heptene** in about 0.6 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- $^1\text{H}$  NMR Acquisition:
  - Acquire a one-dimensional  $^1\text{H}$  NMR spectrum.
  - Typical parameters include a  $30^\circ$  pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
- $^{13}\text{C}$  NMR Acquisition:
  - Acquire a one-dimensional  $^{13}\text{C}$  NMR spectrum with proton decoupling.
  - Typical parameters include a  $30^\circ$  pulse angle, a relaxation delay of 2-5 seconds, and a larger number of scans (e.g., 1024 or more) for adequate signal-to-noise ratio.
- Data Analysis:
  - Process the spectra using appropriate software (e.g., applying Fourier transform, phase correction, and baseline correction).
  - Analyze the chemical shifts, integration (for  $^1\text{H}$ ), and splitting patterns to confirm the molecular structure of **3,5-Dimethyl-3-heptene**.

## Boiling Point Determination (Micro Method)

This protocol details the determination of the boiling point of **3,5-Dimethyl-3-heptene** using a micro-scale technique.

Apparatus:

- Thiele tube or a similar heating apparatus.
- Thermometer.
- Small test tube (Durham tube).

- Capillary tube, sealed at one end.
- Heat source (e.g., Bunsen burner or oil bath).

Procedure:

- Add a small amount (approximately 0.5 mL) of **3,5-Dimethyl-3-heptene** to the small test tube.
- Place the capillary tube, open end down, into the test tube.
- Attach the test tube to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
- Place the assembly in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Gently heat the side arm of the Thiele tube.
- Observe a steady stream of bubbles emerging from the capillary tube.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Refractive Index Measurement

This protocol describes the measurement of the refractive index of **3,5-Dimethyl-3-heptene**.

Instrumentation:

- Abbe refractometer.
- Constant temperature water bath (optional, for high precision).

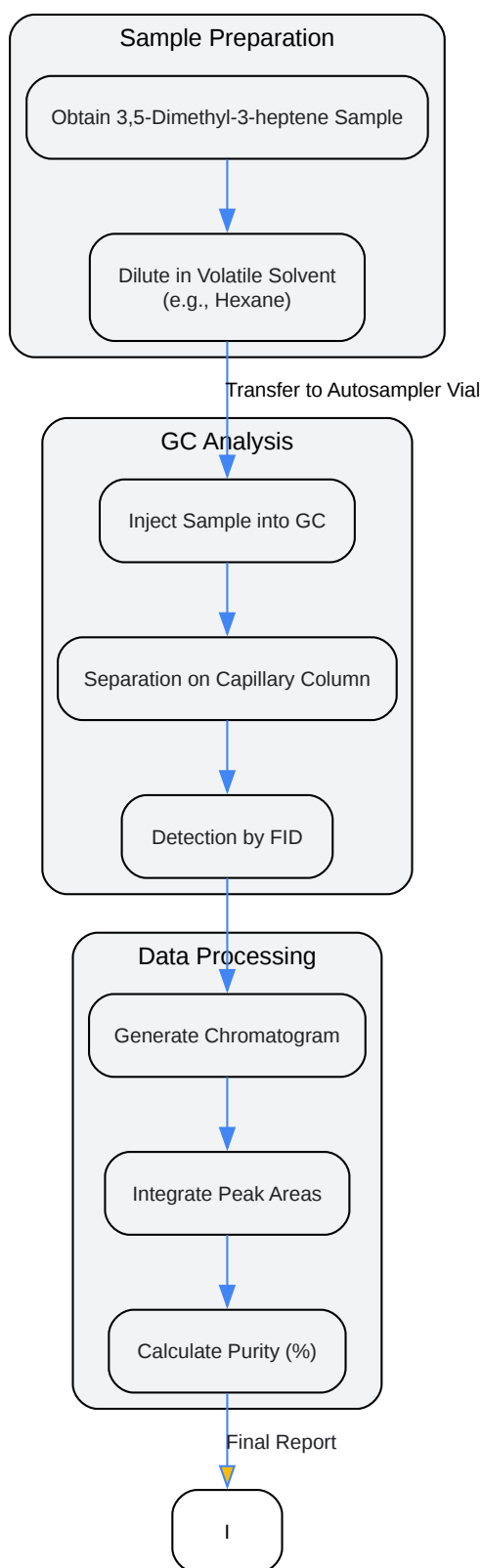
Procedure:

- Ensure the prism of the refractometer is clean and dry.
- Calibrate the instrument using a standard with a known refractive index (e.g., distilled water).

- Place a few drops of **3,5-Dimethyl-3-heptene** onto the prism.
- Close the prism and allow the sample to equilibrate to the desired temperature (typically 20 °C or 25 °C).
- Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- Read the refractive index from the scale.
- Clean the prism thoroughly with a suitable solvent (e.g., ethanol or acetone) and a soft tissue.

## Analytical Workflow Visualization

The following diagram illustrates a typical workflow for the analysis of a **3,5-Dimethyl-3-heptene** sample by Gas Chromatography.



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Caption: Workflow for Purity Analysis of **3,5-Dimethyl-3-heptene** by Gas Chromatography.

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